

Subject: Apigravin Biosynthetic Pathway

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Compound of Interest

Compound Name: *Apigravin*

Cat. No.: *B12404473*

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This document addresses the request for a comprehensive technical guide on the biosynthetic pathway of **Apigravin**. Following a thorough review of available scientific literature, it has been determined that the complete biosynthetic pathway for **Apigravin** has not yet been elucidated. While the compound itself is known and has been isolated from natural sources, the specific enzymatic steps leading to its formation in plants are not documented in publicly accessible databases or research papers.

Introduction to Apigravin

Apigravin is a naturally occurring hydroxycoumarin, a class of secondary metabolites found in various plants.^[1] It has been identified in species such as wild celery (*Apium graveolens*).^{[2][3]} The compound is characterized by a 7-hydroxy-8-methoxy-6-(3-methylbut-2-enyl)chromen-2-one structure.^[1]

Current State of Knowledge on Biosynthesis

As of the date of this report, specific details regarding the biosynthetic pathway of **Apigravin** are not available in the scientific literature.^[2] General biosynthetic pathways for coumarins, the broader class of compounds to which **Apigravin** belongs, are understood to originate from the shikimate pathway. However, the specific enzymes and intermediate steps that lead to the unique structure of **Apigravin** have not been characterized.

The NP Classifier for **Apigravin** suggests a biosynthetic origin from shikimates and phenylpropanoids, which is consistent with the general pathway for coumarin biosynthesis.^[3]

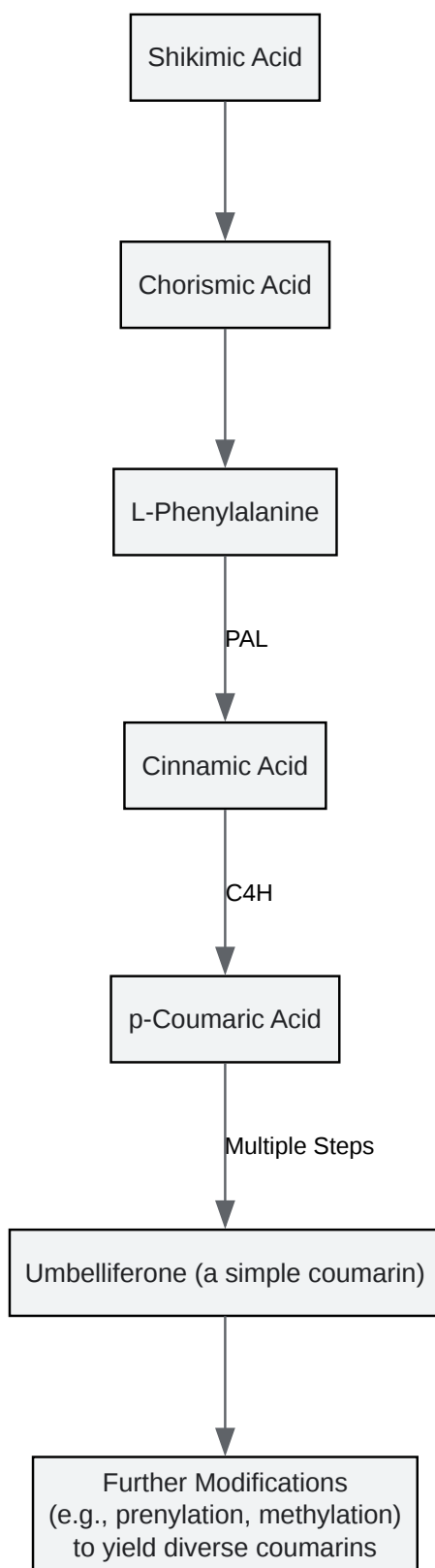
Physicochemical Properties of Apigravin

While biosynthetic data is lacking, physicochemical information for **Apigravin** has been documented. A summary of these properties is provided in the table below.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₆ O ₄	[1] [2] [4]
Molecular Weight	260.28 g/mol	[1]
IUPAC Name	7-hydroxy-8-methoxy-6-(3-methylbut-2-enyl)chromen-2-one	[1]
CAS Number	72963-64-5	[1]
Physical Description	Solid	[1]
Melting Point	167 - 169 °C	[1]

General Phenylpropanoid and Coumarin Biosynthesis Pathway

Although the specific pathway for **Apigravin** is unknown, a generalized diagram for the biosynthesis of coumarins from the phenylpropanoid pathway is presented below to provide context. This diagram illustrates the initial steps that are likely shared with the biosynthesis of **Apigravin**.



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Caption: Generalized biosynthesis of simple coumarins via the Phenylpropanoid Pathway.

Conclusion and Future Research Directions

The biosynthetic pathway of **Apigravin** remains an uncharacterized area of plant biochemistry. The absence of this information precludes the development of a detailed technical guide with quantitative data and experimental protocols as requested.

Future research efforts would need to focus on:

- Identification of Precursors: Isotopic labeling studies in *Apium graveolens* could help identify the primary precursors to the **Apigravin** molecule.
- Enzyme Discovery: Transcriptomic and proteomic analyses of **Apigravin**-producing plant tissues could lead to the identification of candidate enzymes involved in its biosynthesis, such as prenyltransferases and methyltransferases.
- In Vitro Reconstitution: Once candidate enzymes are identified, their function could be verified through in vitro assays with proposed substrates.

This document will be updated as new information regarding the **Apigravin** biosynthetic pathway becomes available.

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References

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